

tBuBrettPhos Pd G3 vs BrettPhos Pd G2

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Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9

Cat. No.: S820276

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Direct Comparison at a Glance

The table below summarizes the core differences based on the search results.

Feature	tBuBrettPhos Pd G3	BrettPhos Pd G3
CAS Number	1536473-72-9 [1] [2]	1470372-59-8 [3] [4]
Ligand Structure	Di-tert-butylphosphino group [1]	Dicyclohexylphosphino group [3] [4]
Precatalyst Generation	Third-Generation (G3) Buchwald Precatalyst [1] [5]	Third-Generation (G3) Buchwald Precatalyst [3] [4]
Key Steric Property	Extremely bulky ligand [5]	Bulky, electron-rich ligand [4]
Stability	Air-, moisture-, and thermally-stable solid [1]	Air- and moisture-stable solid [3]
Handling	Can be handled on the bench without a glovebox [1]	Can be handled on the bench without a glovebox [3]

Performance and Applications in Synthesis

Both precatalysts are highly versatile for forming carbon-heteroatom bonds, but they often excel in different reaction types or with different substrates.

tBuBrettPhos Pd G3 Applications

This precatalyst, with its very bulky **tBuBrettPhos** ligand, is highly effective in coupling challenging substrates.

- **C–O Bond Formation (Ether Synthesis):** It is exceptionally effective for coupling aryl halides with fluorinated alcohols [6]. One study achieved **70% yield** in coupling an electron-rich aryl bromide with trifluoroethanol in just **1 hour at 100°C** [6].
- **C–F Bond Formation:** It has been successfully used as a ligand (from **Pd2(dba)3** and free **tBuBrettPhos**) in a novel desulfonylative fluorination reaction, achieving up to **83% yield** in converting heteroaryl sulfonyl fluorides to aryl fluorides [7].
- **C–N Bond Formation (Buchwald-Hartwig Amination):** It is highly efficient for the arylation of primary amides with excellent functional group tolerance [5].
- **Hydroxylation:** It can catalyze the conversion of (hetero)aryl halides to phenols [1] [5].

BrettPhos Pd G3 Applications

This precatalyst is a premier choice for C–N bond-forming reactions.

- **Buchwald-Hartwig Amination:** It is specially designed for forming C–N bonds between (hetero)aryl halides and a wide range of amines (primary, secondary, alkyl, aromatic) and is effective with hindered or electron-deficient substrates [3] [4].
- **C–O Bond Formation (Ether Synthesis):** It also facilitates the coupling of phenols or alcohols with aryl halides [3].
- **General Usefulness:** Its balanced steric and electronic properties make it a robust and widely applicable catalyst for N-arylation in complex pharmaceutical development [4].

Key Selection Guide

- **Choose tBuBrettPhos Pd G3 when:** You are working on particularly challenging cross-couplings, especially **C–O couplings with fluorinated alcohols** [6], certain **C–F bond formations** [7], or reactions requiring an exceptionally bulky ligand to prevent catalyst inhibition or to drive the reductive elimination step.

- **Choose BrettPhos Pd G3 when:** Your primary goal is reliable and high-yielding **C–N bond formation (Buchwald-Hartwig Amination)** with a variety of amines and aryl halides [3] [4]. It is a workhorse for amination reactions in both academic and industrial settings.

Experimental Protocol Example

The following is an adapted protocol for a C–O cross-coupling, showcasing the use of **tBuBrettPhos Pd G3** [6]:

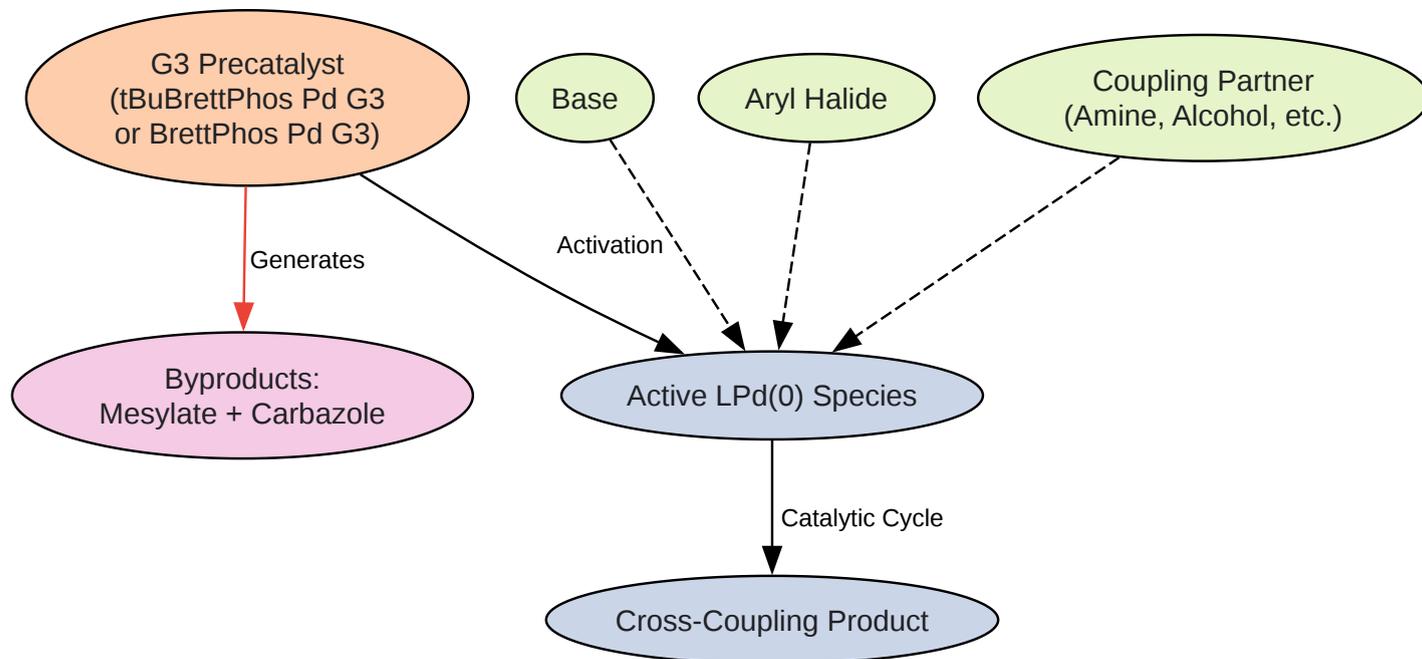
- **Reaction:** Cross-coupling of an aryl bromide with 2,2,2-trifluoroethanol.
- **Catalyst:** **tBuBrettPhos Pd G3** (1 mol %).
- **Base:** **Cs₂CO₃** (2.0 equivalents).
- **Solvent:** **Toluene**.
- **Conditions:** **100 °C** for **1 hour** under a nitrogen atmosphere.
- **Work-up:** Reaction mixture is cooled to room temperature, diluted with ethyl acetate, and washed with water. The organic layer is dried and concentrated.
- **Purification:** The crude product is purified by flash chromatography on silica gel.

Practical Handling and Storage

Both **tBuBrettPhos Pd G3** and **BrettPhos Pd G3** share similar practical benefits due to their design as third-generation precatalysts [5].

- **Stability:** They are air-, moisture-, and thermally-stable solids, allowing for convenient handling outside of a glovebox [1] [3].
- **Activation:** They rapidly and quantitatively generate the active LPd(0) species upon gentle heating in the presence of a base, leading to more reproducible results [5].
- **Storage:** It is recommended to store them in a cool (**2-8°C**) place, under an inert gas (nitrogen or argon) for long-term stability [2] [3].

Key Scientific Context



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Diagram of G3 Precatalyst Activation and Catalytic Cycle

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